

Spectroscopic Profile of 2-(Dimethoxyphosphoryl)acetic acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Dimethoxyphosphoryl)acetic acid

CAS No.: 34159-46-1

Cat. No.: B1346053

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This guide provides an in-depth analysis of the expected spectroscopic characteristics of **2-(Dimethoxyphosphoryl)acetic acid**, a key organophosphorus compound with applications in organic synthesis and drug development. As experimental spectra for this specific molecule are not readily available in the public domain, this document leverages established principles of nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy, alongside data from structurally similar compounds, to provide a robust, predictive interpretation for researchers and scientists.

Introduction

2-(Dimethoxyphosphoryl)acetic acid (DMDP-AA), with the CAS Number 34159-46-1^{[1][2][3]}, is a bifunctional molecule incorporating both a phosphonate and a carboxylic acid moiety. This unique structure makes it a valuable building block in various chemical transformations, including the Horner-Wadsworth-Emmons reaction for the synthesis of α,β -unsaturated esters, and as a precursor for more complex phosphonate-containing bioactive molecules. Accurate

spectroscopic characterization is paramount for confirming the identity and purity of DMDP-AA in any research or development setting. This guide will detail the predicted ^1H , ^{13}C , and ^{31}P NMR, as well as IR spectroscopic data, explaining the rationale behind the expected chemical shifts, coupling constants, and absorption frequencies.

Predicted Spectroscopic Data and Interpretation

The following sections detail the anticipated spectroscopic data for **2-**

(Dimethoxyphosphoryl)acetic acid. These predictions are based on the analysis of its chemical structure and comparison with analogous compounds.

^1H NMR Spectroscopy

The proton NMR spectrum of DMDP-AA is expected to be relatively simple, exhibiting three distinct signals. The acidic proton of the carboxylic acid may be broad or exchangeable with deuterium in deuterated solvents.

Table 1: Predicted ^1H NMR Data for **2-(Dimethoxyphosphoryl)acetic acid**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Key Coupling Constants (J, Hz)
~10-12	Singlet (broad)	1H	-COOH	N/A
~3.8	Doublet	6H	-OCH ₃	$^3\text{J(P,H)} \approx 11 \text{ Hz}$
~3.1	Doublet	2H	-CH ₂ -	$^2\text{J(P,H)} \approx 22 \text{ Hz}$

Interpretation:

- Carboxylic Acid Proton (-COOH):** The proton of the carboxylic acid is expected to appear as a broad singlet in the downfield region of the spectrum (δ 10-12 ppm). Its chemical shift can be highly variable and is dependent on concentration, solvent, and temperature due to hydrogen bonding and chemical exchange. In the presence of D_2O , this peak would disappear due to H-D exchange.

- **Methoxy Protons (-OCH₃):** The six equivalent protons of the two methoxy groups are predicted to resonate at approximately 3.8 ppm. This signal will appear as a doublet due to coupling with the phosphorus nucleus. The three-bond phosphorus-hydrogen coupling (³J(P,H)) is anticipated to be around 11 Hz.
- **Methylene Protons (-CH₂-):** The two protons of the methylene group adjacent to the phosphorus atom are expected to appear as a doublet around 3.1 ppm. The two-bond phosphorus-hydrogen coupling (²J(P,H)) is typically larger than the three-bond coupling, estimated to be around 22 Hz.

Diagram 1: Key ¹H-¹H and ¹H-³¹P Coupling Interactions in **2-(Dimethoxyphosphoryl)acetic acid**

A diagram illustrating the through-bond coupling interactions between phosphorus and adjacent protons.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum of DMDP-AA is expected to show three distinct carbon signals.

Table 2: Predicted ¹³C NMR Data for **2-(Dimethoxyphosphoryl)acetic acid**

Chemical Shift (δ, ppm)	Multiplicity (in proton-coupled spectrum)	Assignment	Key Coupling Constants (J, Hz)
~170	Doublet	-COOH	² J(P,C) ≈ 5-10 Hz
~53	Doublet	-OCH ₃	² J(P,C) ≈ 5-7 Hz
~34	Doublet	-CH ₂ -	¹ J(P,C) ≈ 130-140 Hz

Interpretation:

- **Carbonyl Carbon (-COOH):** The carbon of the carboxylic acid group is expected to appear at the most downfield position, around 170 ppm. It will likely be a doublet due to two-bond coupling with the phosphorus atom (²J(P,C)).

- **Methoxy Carbons (-OCH₃):** The two equivalent carbons of the methoxy groups are predicted to resonate at approximately 53 ppm. These will also appear as a doublet due to two-bond coupling with phosphorus (²J(P,C)).
- **Methylene Carbon (-CH₂-):** The methylene carbon, being directly attached to the phosphorus atom, will exhibit a large one-bond coupling constant (¹J(P,C)), typically in the range of 130-140 Hz. Its chemical shift is expected to be around 34 ppm.

³¹P NMR Spectroscopy

The proton-decoupled ³¹P NMR spectrum will be the simplest, showing a single signal.

Table 3: Predicted ³¹P NMR Data for **2-(Dimethoxyphosphoryl)acetic acid**

Chemical Shift (δ, ppm)	Multiplicity	Reference
~20-25	Singlet	85% H ₃ PO ₄

Interpretation:

The phosphorus-31 nucleus in phosphonates of this type typically resonates in the region of δ 20-25 ppm relative to the external standard, 85% phosphoric acid[4]. The spectrum is expected to show a single sharp singlet in the proton-decoupled mode. In a proton-coupled ³¹P NMR spectrum, this signal would be a complex multiplet due to coupling with the methoxy and methylene protons.

Infrared (IR) Spectroscopy

The IR spectrum of DMDP-AA will be characterized by the vibrational modes of its functional groups.

Table 4: Predicted IR Absorption Bands for **2-(Dimethoxyphosphoryl)acetic acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2500-3300	Broad, Strong	O-H stretch (Carboxylic acid)
2960-2850	Medium	C-H stretch (Aliphatic)
~1710	Strong	C=O stretch (Carboxylic acid)
~1250	Strong	P=O stretch (Phosphonate)
1050-1020	Strong	P-O-C stretch (Phosphonate)

Interpretation:

- **O-H Stretch:** A very broad and strong absorption band is expected in the region of 2500-3300 cm⁻¹ due to the hydrogen-bonded O-H stretching of the carboxylic acid dimer.
- **C-H Stretch:** Medium intensity bands between 2960 and 2850 cm⁻¹ will correspond to the C-H stretching vibrations of the methoxy and methylene groups.
- **C=O Stretch:** A strong, sharp absorption around 1710 cm⁻¹ is characteristic of the carbonyl (C=O) stretching of a saturated carboxylic acid.
- **P=O Stretch:** A strong absorption band around 1250 cm⁻¹ is indicative of the P=O stretching vibration of the phosphonate group.
- **P-O-C Stretch:** Strong absorptions in the 1050-1020 cm⁻¹ region are characteristic of the P-O-C asymmetric and symmetric stretching vibrations.

Experimental Protocol for Spectroscopic Analysis

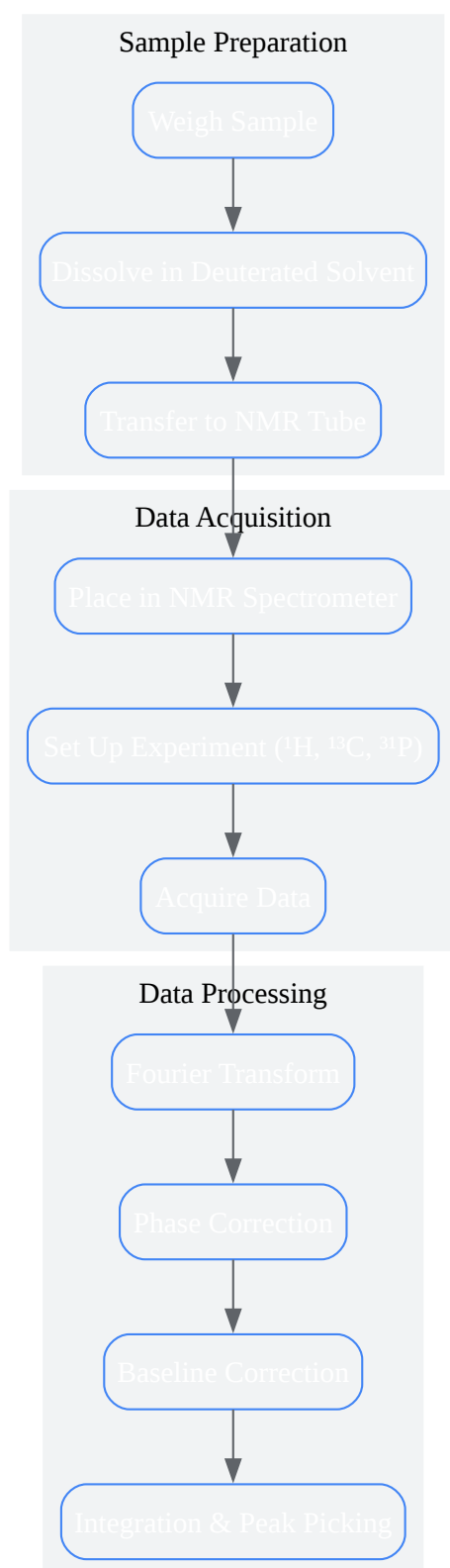
To obtain high-quality spectroscopic data for **2-(Dimethoxyphosphoryl)acetic acid**, the following experimental procedures are recommended.

NMR Spectroscopy

- **Sample Preparation:**
 - Accurately weigh approximately 10-20 mg of the compound.

- Dissolve the sample in a suitable deuterated solvent (e.g., CDCl_3 , D_2O , or DMSO-d_6) in a standard 5 mm NMR tube to a final volume of 0.6-0.7 mL. The choice of solvent can influence chemical shifts, particularly for the acidic proton.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS) for organic solvents or 3-(trimethylsilyl)propionic-2,2,3,3- d_4 acid sodium salt (TSP) for D_2O , for accurate chemical shift referencing.
- Instrument Parameters:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
 - ^1H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. A standard pulse program with a 30° pulse angle and a relaxation delay of 1-2 seconds is typically adequate.
 - ^{13}C NMR: Due to the lower natural abundance of ^{13}C , a larger number of scans will be required. Proton decoupling (e.g., WALTZ-16) should be applied to simplify the spectrum and enhance sensitivity. A longer relaxation delay (e.g., 2-5 seconds) may be necessary for quantitative analysis of the non-protonated carbonyl carbon.
 - ^{31}P NMR: Acquire the spectrum with proton decoupling. A single pulse experiment is usually sufficient. Use an external reference of 85% H_3PO_4 .

Diagram 2: General Workflow for NMR Spectroscopic Analysis



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A flowchart outlining the key steps for acquiring and processing NMR data.

IR Spectroscopy

- Sample Preparation:
 - Attenuated Total Reflectance (ATR): This is the most convenient method. Place a small amount of the liquid or solid sample directly on the ATR crystal.
 - KBr Pellet (for solids): Grind a small amount of the solid sample with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet.
 - Neat (for liquids): Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
- Instrument Parameters:
 - Use a Fourier-Transform Infrared (FT-IR) spectrometer.
 - Record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
 - Acquire a background spectrum of the empty sample holder (or pure KBr pellet) before running the sample spectrum.
 - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic features of **2-(dimethoxyphosphoryl)acetic acid**. The detailed analysis of the expected ^1H , ^{13}C , ^{31}P NMR, and IR data, along with the provided experimental protocols, should serve as a valuable resource for scientists working with this compound, aiding in its unambiguous identification and characterization. The structural motifs and coupling patterns discussed herein are foundational to the spectroscopic analysis of a wide range of organophosphorus compounds.

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